

Application Note: Strategic Utilization of 2-Chloro-1-(difluoromethoxy)-3-nitrobenzene

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Compound of Interest

Compound Name: 2-Chloro-1-(difluoromethoxy)-3-nitrobenzene

CAS No.: 1261523-28-7

Cat. No.: B1402272

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Executive Summary & Strategic Value

2-Chloro-1-(difluoromethoxy)-3-nitrobenzene (CAS: 1261523-28-7) is a high-value trisubstituted arene scaffold designed for modern medicinal chemistry. Its utility lies in its unique substitution pattern, which offers three orthogonal handles for diversification:

- Difluoromethoxy Group (

): A lipophilic hydrogen bond donor/acceptor. It acts as a bioisostere of the methoxy group (

) but with significantly improved metabolic stability (blocking oxidative demethylation) and lower basicity, often enhancing the membrane permeability (LogD) of the final drug candidate.^[1]

- Nitro Group (

): A masked aniline precursor. It strongly activates the adjacent chlorine towards nucleophilic attack before being reduced to an amine for amide coupling or heterocycle construction.

- Chlorine Atom (

): Positioned between the electron-withdrawing nitro and difluoromethoxy groups, this position is highly activated for Nucleophilic Aromatic Substitution (

) or Palladium-catalyzed cross-coupling (Suzuki-Miyaura/Buchwald-Hartwig).

This guide provides validated protocols for synthesizing, reducing, and functionalizing this intermediate, ensuring high yield and chemoselectivity.^[1]

Chemical Profile & Stability

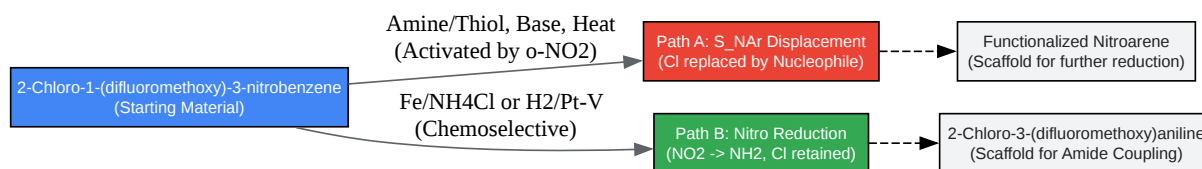
Property	Specification
IUPAC Name	2-Chloro-1-(difluoromethoxy)-3-nitrobenzene
CAS Number	1261523-28-7
Molecular Formula	
Molecular Weight	223.56 g/mol
Appearance	Pale yellow crystalline solid
Solubility	Soluble in DCM, EtOAc, DMSO, Methanol; Insoluble in water
Storage	2–8°C, Inert atmosphere (Argon/Nitrogen) recommended

Safety Warning: This compound is a nitroarene.^[1] While generally stable, it should be treated as potentially explosive under high heat or confinement. The difluoromethoxy group is stable to acidic and mild basic conditions but can undergo hydrolysis under strongly basic conditions at elevated temperatures (

).^[1]

Reactivity Logic & Pathway Design

The following diagram illustrates the orthogonal reactivity logic. The Nitro group activates the Chlorine for substitution. Alternatively, the Nitro group can be reduced first, changing the electronic bias of the ring.^[1]



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Figure 1: Divergent synthetic pathways based on order of operations.

Detailed Experimental Protocols

Protocol A: Synthesis of the Intermediate (Difluoromethylation)

If the compound is not purchased, it is synthesized from 2-chloro-3-nitrophenol via a difluorocarbene insertion mechanism.

- Mechanism: Base-mediated deprotonation of phenol followed by attack on in-situ generated difluorocarbene ().
- Reagents: Sodium chlorodifluoroacetate (),
, DMF/Water.[1]

Step-by-Step Procedure:

- Setup: Charge a 250 mL round-bottom flask with 2-chloro-3-nitrophenol (10.0 g, 57.6 mmol) and DMF (100 mL).
- Base Addition: Add (11.9 g, 86.4 mmol, 1.5 equiv) and water (10 mL). Stir at room temperature for 15 minutes to form the phenoxide.

- Reagent Addition: Add Sodium chlorodifluoroacetate (17.5 g, 115 mmol, 2.0 equiv).
- Reaction: Heat the mixture to 95–100°C under Nitrogen. Monitor by TLC (Hexane/EtOAc 4:1) or LCMS.
 - Note: Evolution of gas will occur.^[1] Ensure open venting to an inert line.
- Workup: Once complete (approx. 4–6 hours), cool to RT. Pour into ice-water (500 mL). Extract with EtOAc (mL).
- Purification: Wash combined organics with brine, dry over , and concentrate. Purify via silica gel chromatography (0–10% EtOAc in Hexanes).
- Yield: Expect 75–85% as a yellow solid.

Protocol B: Chemoselective Nitro Reduction (Preserving the Chlorine)

Critical Challenge: Standard catalytic hydrogenation (Pd/C,

) often causes hydrodehalogenation (stripping the Cl atom).^[1] Solution: Use Iron/Ammonium Chloride (Bechamp conditions) or Zinc/Acetic Acid for absolute chemoselectivity.^[1]

Step-by-Step Procedure:

- Setup: In a 500 mL 3-neck flask equipped with a mechanical stirrer and reflux condenser, dissolve **2-Chloro-1-(difluoromethoxy)-3-nitrobenzene** (5.0 g, 22.3 mmol) in Ethanol (100 mL) and Water (25 mL).
- Activation: Add Ammonium Chloride () (5.9 g, 111 mmol, 5 equiv).
- Reduction: Add Iron powder (325 mesh, 6.2 g, 111 mmol, 5 equiv) in portions.

- Heating: Heat to reflux () with vigorous stirring.
 - Checkpoint: The reaction usually completes in 1–2 hours. The yellow color of the nitro compound will fade to a pale brown/colorless solution.
- Workup: Filter the hot mixture through a Celite pad to remove iron oxides. Wash the pad with hot ethanol.
- Isolation: Concentrate the filtrate to remove ethanol. Dilute the aqueous residue with saturated (to neutralize) and extract with EtOAc.
- Product: 3-Amino-2-chloro-1-(difluoromethoxy)benzene.
 - Purity Check:

NMR should show a broad singlet (approx. 3.5–4.0 ppm) for and the characteristic triplet (Hz) for the proton at ~6.5 ppm.^[1]

Protocol C: Diversification (Displacing the Chlorine)

The chlorine is activated by the ortho-nitro group. This reaction must be performed before reduction (Protocol B).

Step-by-Step Procedure:

- Setup: Dissolve **2-Chloro-1-(difluoromethoxy)-3-nitrobenzene** (1.0 equiv) in anhydrous DMSO or DMF (0.5 M).
- Nucleophile: Add the amine (e.g., Morpholine, 1.2 equiv) and a base (DIPEA or , 2.0 equiv).^[1]

- Reaction: Heat to 60–80°C.
 - Note: The group is stable at this temperature, but avoid temperatures with strong alkoxides to prevent ether cleavage.[\[1\]](#)
- Workup: Dilute with water, extract with EtOAc.
- Result: 2-Amino-substituted-1-(difluoromethoxy)-3-nitrobenzene.

Analytical Standards & Quality Control

Test	Expected Result	Significance
NMR	Doublet (~ -82 ppm, Hz)	Confirms integrity of group. Loss of signal indicates hydrolysis.
NMR	Triplet at ~6.5 ppm (Hz)	Diagnostic for .
LCMS	or	Standard identity check. Note that nitro compounds often ionize poorly in positive mode; negative mode may be better.

References

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